

Application Notes: Catalytic Synthesis of 2,3-dibromo-1,3-diphenylpropan-1-one

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Compound of Interest

Compound Name: 1-Propanone, 2,3-dibromo-1,3-diphenyl-

Cat. No.: B1329671

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Abstract

These application notes provide detailed protocols for various catalytic methods for the synthesis of 2,3-dibromo-1,3-diphenylpropan-1-one, commonly known as chalcone dibromide. This compound is a valuable precursor for the synthesis of various heterocyclic compounds, including flavones, pyrazoles, and aziridines.[1] The following protocols explore both traditional and modern "green" chemistry approaches, emphasizing methods that offer high yields, reduced environmental impact, and operational simplicity. These notes are intended for researchers in organic synthesis, medicinal chemistry, and drug development.

Introduction

The bromination of chalcones (1,3-diphenyl-2-propen-1-ones) to their corresponding dibromo derivatives is a fundamental transformation in organic chemistry. The resulting 2,3-dibromo-1,3-diphenylpropan-1-ones are highly versatile intermediates.[2] Traditional bromination methods often rely on molecular bromine in halogenated organic solvents, which pose significant environmental and safety hazards. Consequently, the development of catalytic and more eco-friendly procedures is of great interest. This document details several catalytic protocols, including solvent-free grinding, phase-transfer catalysis, and the use of ionic liquids, providing a comparative overview to aid in method selection.

General Reaction Scheme

The synthesis involves the addition of bromine across the double bond of chalcone (1,3-diphenylpropan-1-one) to yield the target compound, 2,3-dibromo-1,3-diphenylpropan-1-one.

Figure 1: General reaction for the bromination of chalcone.

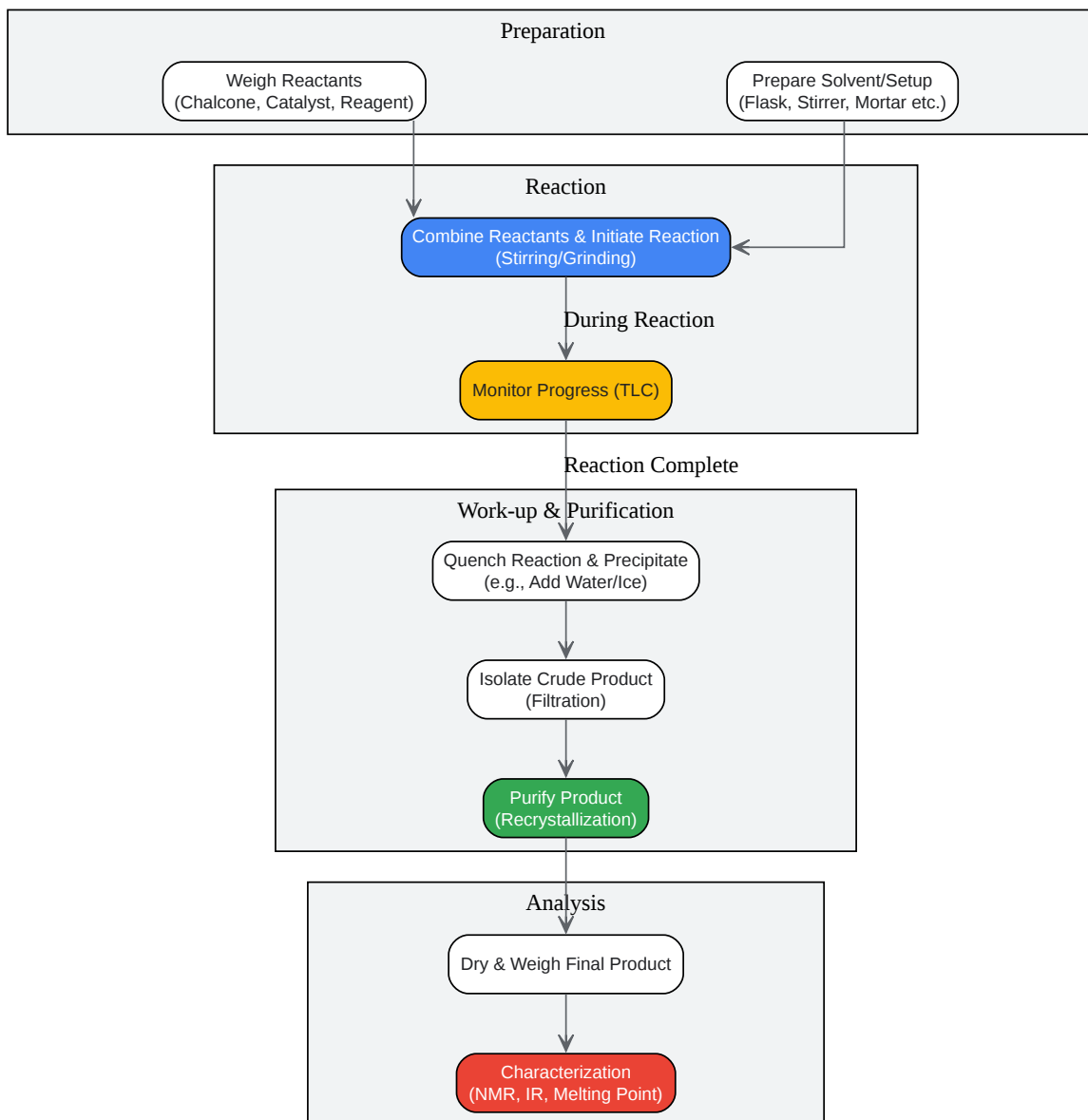
Chalcone
(1,3-Diphenyl-2-propen-1-one)

+ Br₂



Catalyst
Solvent, Temp

2,3-dibromo-1,3-diphenylpropan-1-one



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References

- 1. researchgate.net [researchgate.net]
- 2. eprints.koyauniversity.org [eprints.koyauniversity.org]
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